

Synthesis of 3-Methoxy-1,2-propanediol: An Application Note and Experimental Protocol

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Compound of Interest

Compound Name: 3-Methoxy-1,2-propanediol

Cat. No.: B053666

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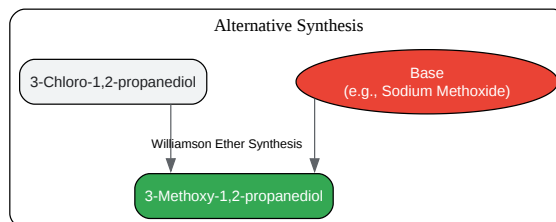
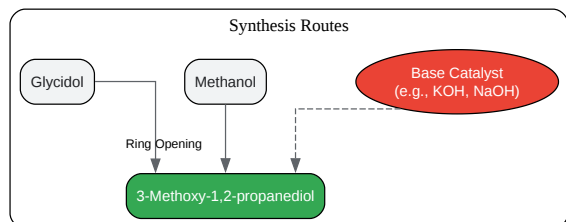
For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxy-1,2-propanediol, also known as glycerol α -monomethyl ether, is a versatile chemical intermediate with applications in various fields, including the synthesis of pharmaceuticals and as a component in the formulation of specialized solvents. Its structure, featuring both ether and diol functionalities, imparts unique solubility and reactivity characteristics. This document provides detailed experimental protocols for the synthesis of **3-Methoxy-1,2-propanediol** via two primary routes: the base-catalyzed reaction of glycidol with methanol and the Williamson ether synthesis from 3-chloro-1,2-propanediol. Additionally, an alternative greener route starting from glycerol is discussed.

Synthetic Pathways Overview

The synthesis of **3-Methoxy-1,2-propanediol** can be achieved through several chemical transformations. The choice of pathway often depends on the availability of starting materials, desired scale, and process safety considerations. The most common and direct methods involve the ring-opening of an epoxide or the nucleophilic substitution on a halogenated diol.



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